

In-vivo Models for Studying Methoxpropamine (MXPr) Effects: Application Notes and Protocols

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Compound of Interest

Compound Name: *Methoxpropamine*

CAS No.: *2504100-71-2*

Cat. No.: *B16369217*

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Introduction

Methoxpropamine (MXPr) is a novel psychoactive substance (NPS) and a structural analog of ketamine and methoxetamine (MXE), belonging to the arylcyclohexylamine class of dissociative anesthetics.[1][2] Understanding its in-vivo effects is crucial for predicting its potential for abuse, assessing its toxicological profile, and exploring any potential therapeutic applications. These application notes provide an overview of the current in-vivo research on MXPr and detailed protocols for studying its effects in animal models. The methodologies are based on published studies of MXPr and analogous compounds.

Physiological and Pharmacokinetic Profile

In-vivo studies in mice have begun to elucidate the metabolic fate and pharmacokinetic profile of **Methoxpropamine**. Following intraperitoneal administration, MXPr is metabolized, and both the parent drug and its metabolites can be detected in various biological matrices.

Quantitative Data Summary: Pharmacokinetics in Mice

A study by Massano et al. provides key pharmacokinetic data following intraperitoneal administration of MXPr in mice.^[1] The primary route of excretion appears to be renal, with the parent drug and its metabolites detectable in urine.

Parameter	Dosing	Matrix	Key Findings	Reference
Peak Excretion	1, 3, and 10 mg/kg	Urine	Peak excretion of MXPr was observed 1 hour after administration.	^[1]
Detection Window	3 and 10 mg/kg	Urine	MXPr was still detectable 24 hours after administration.	^[1]
Major Metabolite	1, 3, and 10 mg/kg	Urine	Desmethyl-MXPr-glucuronide was identified as the main metabolite.	^[3]
Other Metabolites	1 and 3 mg/kg	Plasma, Fur	NorMXPr, Desmethyl-MXPr, and Dihydro-MXPr were also identified.	^[3]

Experimental Protocol: Pharmacokinetic Analysis in Mice

This protocol is adapted from the methodology described by Massano et al.^{[1][4]}

1. Animal Model:

- Species: CD-1 (or similar strain) male and female mice.
- Housing: Standard laboratory conditions with ad libitum access to food and water.

2. Drug Preparation and Administration:

- Formulation: Dissolve **Methoxpropamine** hydrochloride in sterile saline (0.9% NaCl).
- Dosing: Prepare solutions for intraperitoneal (i.p.) injection at doses of 1, 3, and 10 mg/kg.
- Administration: Administer the prepared solution via i.p. injection.

3. Sample Collection:

- Urine: House mice in metabolic cages for urine collection at predetermined intervals (e.g., every hour for the first 6 hours, then at 12 and 24 hours post-administration).
- Blood: Collect blood samples (e.g., via cardiac puncture or tail vein) at specified time points (e.g., 24 hours post-administration) into heparinized tubes. Centrifuge to separate plasma.
- Fur: Shave a small area of fur before administration. Collect fur samples from the same area at the end of the study.

4. Sample Preparation and Analysis:

- Urine and Plasma: Dilute samples 1:3 with a mixture of acetonitrile and methanol (95:5).
- Fur: Pulverize fur samples and extract with methanol containing an internal standard (e.g., ketamine-d4) at 55°C for 15 hours.
- Instrumentation: Analyze samples using Ultra-High-Performance Liquid Chromatography coupled with Quadrupole Time-of-Flight High-Resolution Mass Spectrometry (UHPLC-QTOF-HRMS).

Neurological Profile: Mechanism of Action

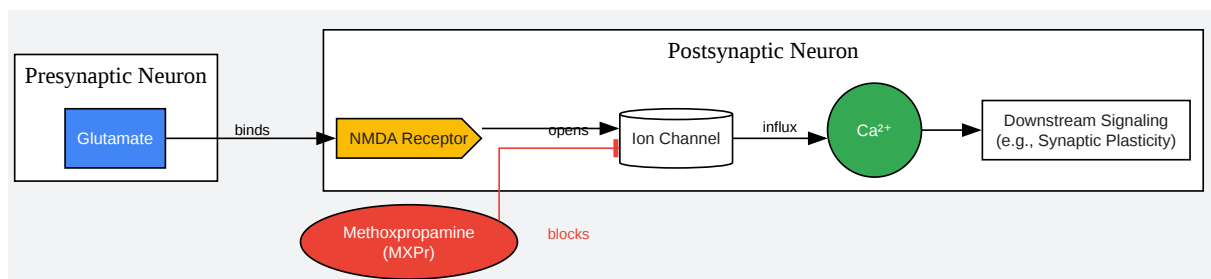
The primary neurological mechanism of action for **Methoxpropamine**, like other arylcyclohexylamines, is the antagonism of the N-methyl-D-aspartate (NMDA) receptor.[2]

Quantitative Data Summary: NMDA Receptor Antagonism

An ex-vivo study by Irie et al. on mouse brain preparations quantified the inhibitory potency of MXPr on NMDA receptors.[2]

Compound	IC50 (μM)	Model System	Key Finding	Reference
Methoxpropamine (MXPr)	1.647	Cartwheel cells (dorsal cochlear nucleus)	Potent antagonist of NMDA receptors.	[2]
Methoxetamine (MXE)	0.841	Cartwheel cells (dorsal cochlear nucleus)	More potent than MXPr.	[2]
MK-801	0.060	Cartwheel cells (dorsal cochlear nucleus)	Significantly more potent than MXPr and MXE.	[2]

Signaling Pathway: NMDA Receptor Antagonism



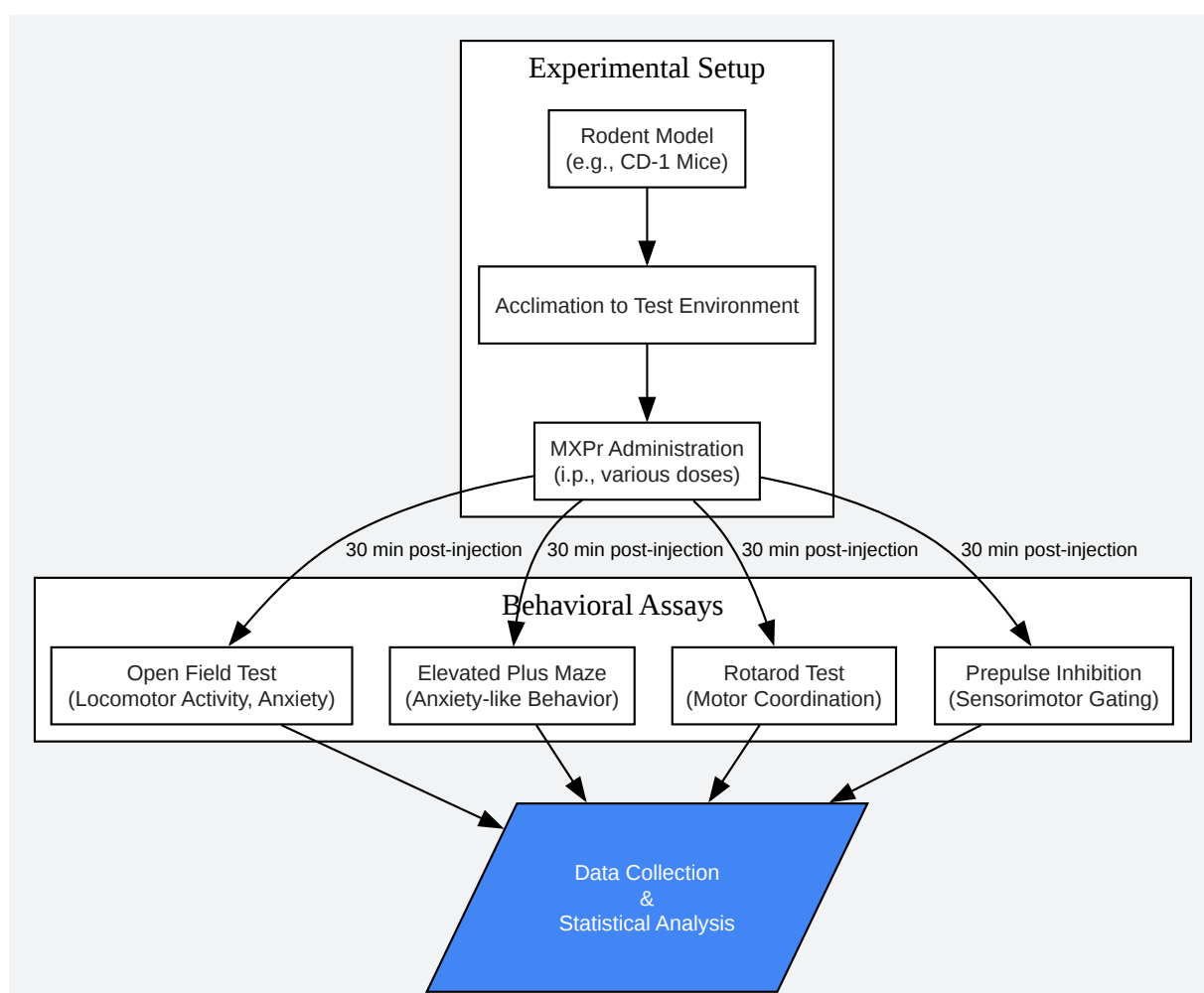
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Caption: NMDA receptor antagonism by **Methoxpropamine**.

Behavioral Profile

Detailed in-vivo behavioral studies specifically on **Methoxpropamine** are limited. However, based on its mechanism of action and the effects of similar compounds like methoxetamine (MXE) and methoxphenidine (MXP), a battery of behavioral assays can be proposed to characterize its effects.[5][6][7]

Proposed Experimental Workflow for Behavioral Phenotyping



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Caption: Proposed workflow for behavioral testing of MXPr.

Experimental Protocols: Behavioral Assays

These protocols are based on standard methodologies used for assessing the behavioral effects of psychoactive drugs in rodents.^{[8][9]}

1. Open Field Test

- Purpose: To assess general locomotor activity, exploration, and anxiety-like behavior.
- Apparatus: A square arena (e.g., 40x40 cm) with walls, often equipped with infrared beams or video tracking software to monitor movement.
- Procedure:
 - Administer MXPr or vehicle to the animal.
 - After a set time (e.g., 30 minutes), place the animal in the center of the open field arena.
 - Allow the animal to explore freely for a specified duration (e.g., 10-30 minutes).
- Data Analysis:
 - Locomotor Activity: Total distance traveled, number of line crossings.
 - Anxiety-like Behavior: Time spent in the center versus the periphery of the arena, frequency of rearing.

2. Elevated Plus Maze (EPM)

- Purpose: To assess anxiety-like behavior.
- Apparatus: A plus-shaped maze elevated from the floor, with two open arms and two closed arms.
- Procedure:
 - Administer MXPr or vehicle.

- Place the animal in the center of the maze, facing an open arm.
- Allow the animal to explore the maze for a set time (e.g., 5 minutes).
- Data Analysis:
 - Time spent in the open arms versus the closed arms.
 - Number of entries into the open and closed arms.

3. Rotarod Test

- Purpose: To assess motor coordination and balance, which can be impaired by dissociative anesthetics.
- Apparatus: A rotating rod that can be set to a constant speed or an accelerating speed.
- Procedure:
 - Train the animals on the rotarod for several days until they can stay on for a predetermined time.
 - On the test day, administer MXPr or vehicle.
 - Place the animal on the rotating rod and measure the latency to fall.
- Data Analysis:
 - Time spent on the rod before falling.

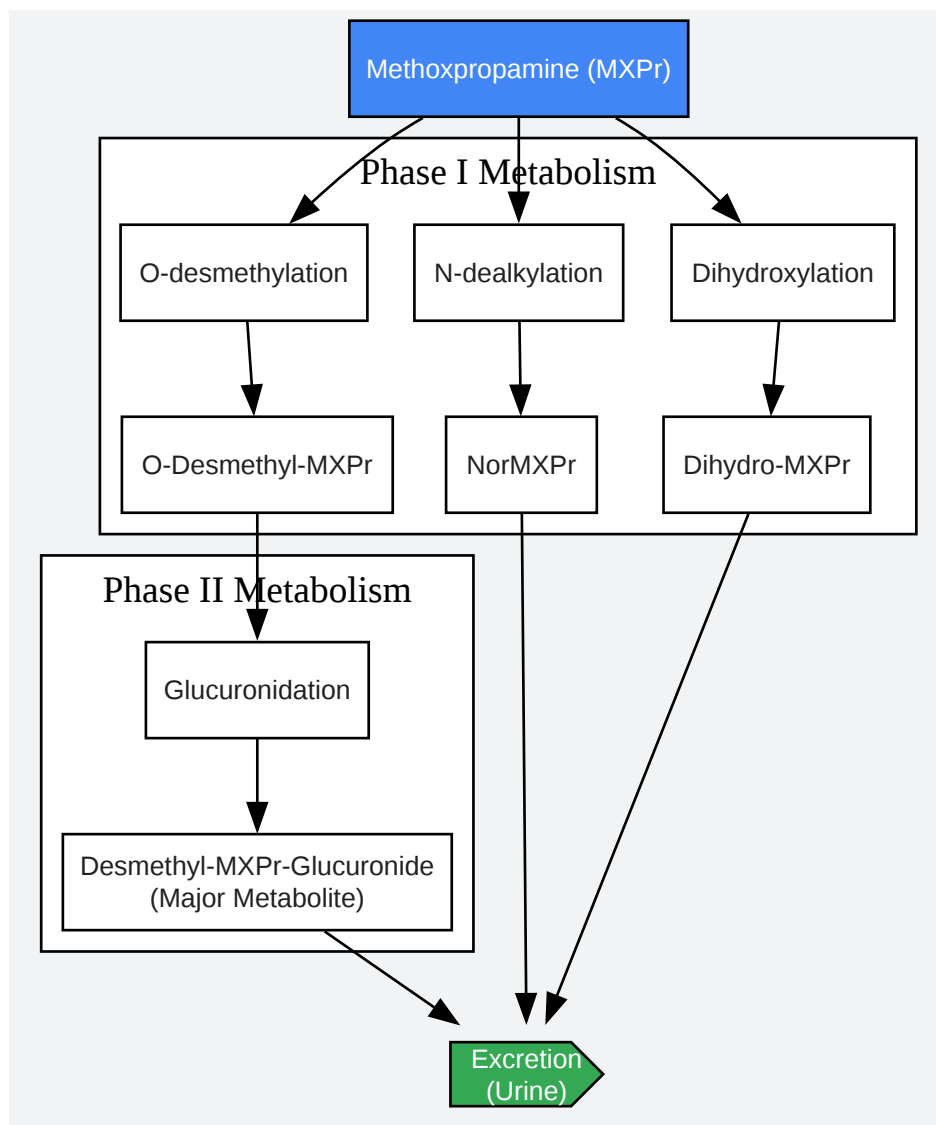
4. Prepulse Inhibition (PPI) of the Acoustic Startle Response

- Purpose: To measure sensorimotor gating, a process that is often disrupted by NMDA receptor antagonists.
- Apparatus: A startle chamber with a speaker to deliver acoustic stimuli and a sensor to measure the animal's startle response.
- Procedure:

- Administer MXPr or vehicle.
- Place the animal in the startle chamber for an acclimation period.
- Present a series of trials consisting of a loud, startling pulse alone, or a weak prepulse followed by the startling pulse.
- Data Analysis:
 - Calculate the percentage of PPI: $[1 - (\text{startle response to prepulse} + \text{pulse}) / (\text{startle response to pulse alone})] \times 100$.

Metabolic Pathway of Methoxpropamine

The metabolism of MXPr in mice involves several biotransformations, primarily Phase I reactions followed by Phase II conjugation.^{[1][10]}



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Caption: Hypothesized metabolic pathway of **Methoxpropamine**.

Conclusion

The study of **Methoxpropamine** in in-vivo models is an emerging field. Current research has established its role as a potent NMDA receptor antagonist and has provided initial insights into its pharmacokinetics and metabolism in mice. The protocols outlined in these application notes, based on existing MXPr research and studies of analogous compounds, provide a framework for further investigation into the behavioral, physiological, and neurological effects of this novel psychoactive substance. Such research is essential for a comprehensive understanding of its potential risks and mechanisms of action.

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